

An In-depth Technical Guide to 2-Mercaptobenzoic Acid (CAS: 147-93-3)

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Compound of Interest

Compound Name: 2-Mercaptobenzoic Acid

Cat. No.: B014476

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Mercaptobenzoic acid, also known as thiosalicylic acid, is an organosulfur compound with the chemical formula $C_7H_6O_2S$.^{[1][2][3]} It is a versatile molecule featuring both a carboxylic acid and a thiol functional group, making it a valuable intermediate in a wide range of chemical syntheses. This guide provides a comprehensive overview of its physicochemical properties, synthesis protocols, key applications, and its emerging role in biological systems, particularly in the context of drug development.

Physicochemical Properties

2-Mercaptobenzoic acid is a sulfur-yellow crystalline solid.^[1] It is slightly soluble in hot water and petroleum ether, and soluble in alcohol, ether, and glacial acetic acid.^{[1][2][4][5]} Exposure to air can lead to the formation of 2,2'-dithiosalicylic acid.^[1]

Property	Value	Reference
Molecular Formula	C ₇ H ₆ O ₂ S	[1][6][7]
Molecular Weight	154.19 g/mol	[1][6][7][8]
CAS Number	147-93-3	[1][6]
Melting Point	164-169 °C	[1][4][6]
Density	1.48 - 1.50 g/cm ³ at 20 °C	[6][9]
pKa	3.501	[2]
Appearance	Sulfur-yellow flakes, plates, or needles	[1][6]
Solubility	Soluble in hot water, alcohol, ether, acetic acid; slightly soluble in petroleum ether. The sodium salt is soluble in water.	[1][2][4][5]

Experimental Protocols

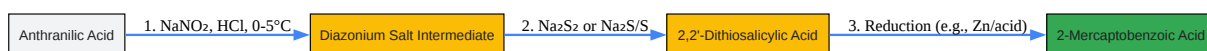
Synthesis of 2-Mercaptobenzoic Acid

Two primary methods for the synthesis of **2-mercaptobenzoic acid** are detailed below.

Method 1: From Anthranilic Acid

This procedure involves the diazotization of anthranilic acid, followed by reaction with a disulfide or sulfide source, and subsequent reduction.

Experimental Workflow: Synthesis from Anthranilic Acid



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Caption: Synthesis of **2-Mercaptobenzoic Acid** from Anthranilic Acid.

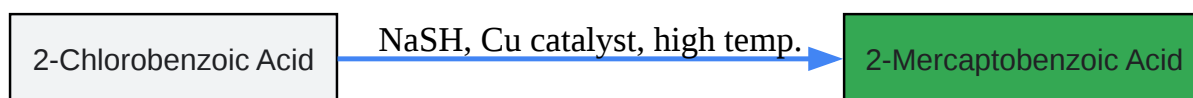
Detailed Protocol:

- **Diazotization of Anthranilic Acid:** Dissolve anthranilic acid in a solution of hydrochloric acid and water, and cool the mixture to 0-5°C in an ice bath. Slowly add a solution of sodium nitrite in water, maintaining the temperature below 5°C, to form the diazonium salt.^[1]
- **Formation of 2,2'-Dithiosalicylic Acid:** In a separate flask, prepare a solution of sodium disulfide by dissolving sodium sulfide and sulfur in water. Cool this solution to below 5°C. Slowly add the previously prepared diazonium salt solution to the sodium disulfide solution, keeping the temperature below 5°C. Acidify the reaction mixture with hydrochloric acid to precipitate 2,2'-dithiosalicylic acid.
- **Reduction to 2-Mercaptobenzoic Acid:** The precipitated 2,2'-dithiosalicylic acid is then reduced to **2-mercaptobenzoic acid**. This can be achieved by various reducing agents, such as zinc dust in an acidic medium.^[1] The crude product can be purified by recrystallization from a suitable solvent like ethanol/water.^[1]

Method 2: From 2-Chlorobenzoic Acid

This method involves the nucleophilic substitution of the chlorine atom with a thiol group.

Experimental Workflow: Synthesis from 2-Chlorobenzoic Acid



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Caption: Synthesis of **2-Mercaptobenzoic Acid** from 2-Chlorobenzoic Acid.

Detailed Protocol:

- **Reaction Setup:** In a suitable reaction vessel, combine 2-chlorobenzoic acid, sodium hydrosulfide (NaSH), and a copper catalyst (e.g., copper sulfate).^[8]
- **Reaction Conditions:** Heat the mixture with stirring. The reaction is typically carried out at elevated temperatures (150-250°C).^[8]

- **Work-up:** After the reaction is complete, the mixture is cooled and dissolved in water. The solution is then filtered and acidified with a strong acid, such as hydrochloric acid, to precipitate the **2-mercaptobenzoic acid**.^[8] The product can be collected by filtration and washed with water.^[8]

Applications in Research and Development

Intermediate in Chemical Synthesis

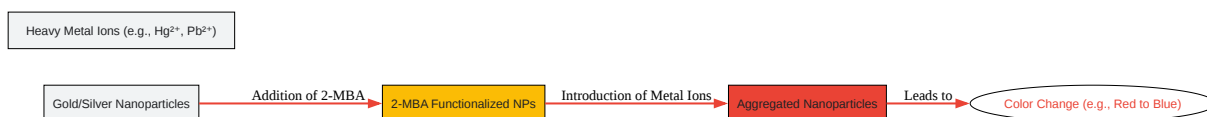
2-Mercaptobenzoic acid is a crucial precursor in the synthesis of various organic compounds, including pharmaceuticals and dyes.

- **Thioindigo Dyes:** It is a key starting material for the production of thioindigo, a vibrant and durable vat dye. The synthesis involves the reaction of **2-mercaptobenzoic acid** with chloroacetic acid, followed by cyclization and oxidation.
- **Thiomersal:** This organomercury compound, which has been used as a preservative in some vaccines and other sterile products, is synthesized from **2-mercaptobenzoic acid** and an ethylmercury salt.^[10]

Analytical Chemistry: Heavy Metal Detection

The thiol group in **2-mercaptobenzoic acid** exhibits a strong affinity for heavy metal ions. This property is exploited in the development of colorimetric sensors for the detection of various metal ions. Upon binding to metal ions, the optical properties of **2-mercaptobenzoic acid** or its derivatives can change, leading to a visually detectable color change. For instance, it can be used to functionalize gold or silver nanoparticles for the sensitive and selective detection of ions like mercury and lead in aqueous solutions.

Experimental Workflow: Colorimetric Metal Ion Detection



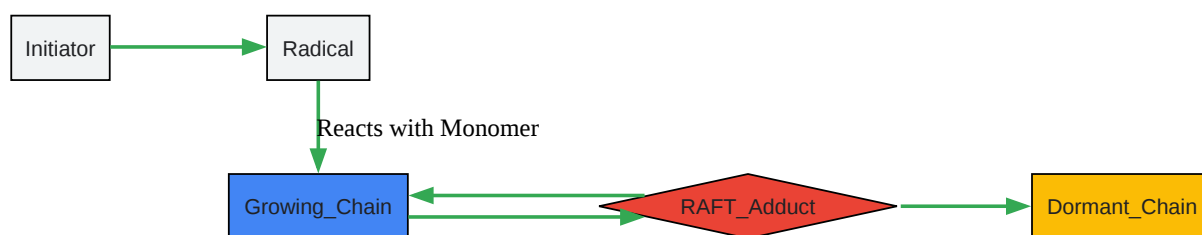
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Caption: Colorimetric Detection of Heavy Metals using 2-MBA.

Polymer Chemistry: Chain Transfer Agent

In polymer chemistry, **2-mercaptobenzoic acid** can function as a chain transfer agent (CTA) in radical polymerizations. CTAs are used to control the molecular weight of the resulting polymers. The thiol group can participate in reversible addition-fragmentation chain transfer (RAFT) polymerization, a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined architectures and narrow molecular weight distributions.

Logical Relationship: Role in RAFT Polymerization



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Caption: Role of 2-MBA as a Chain Transfer Agent in RAFT Polymerization.

Biological Significance and Drug Development

Recent research has highlighted the potential of **2-mercaptobenzoic acid** and its derivatives in modulating biological pathways relevant to various diseases.

Anti-inflammatory and Antioxidant Properties

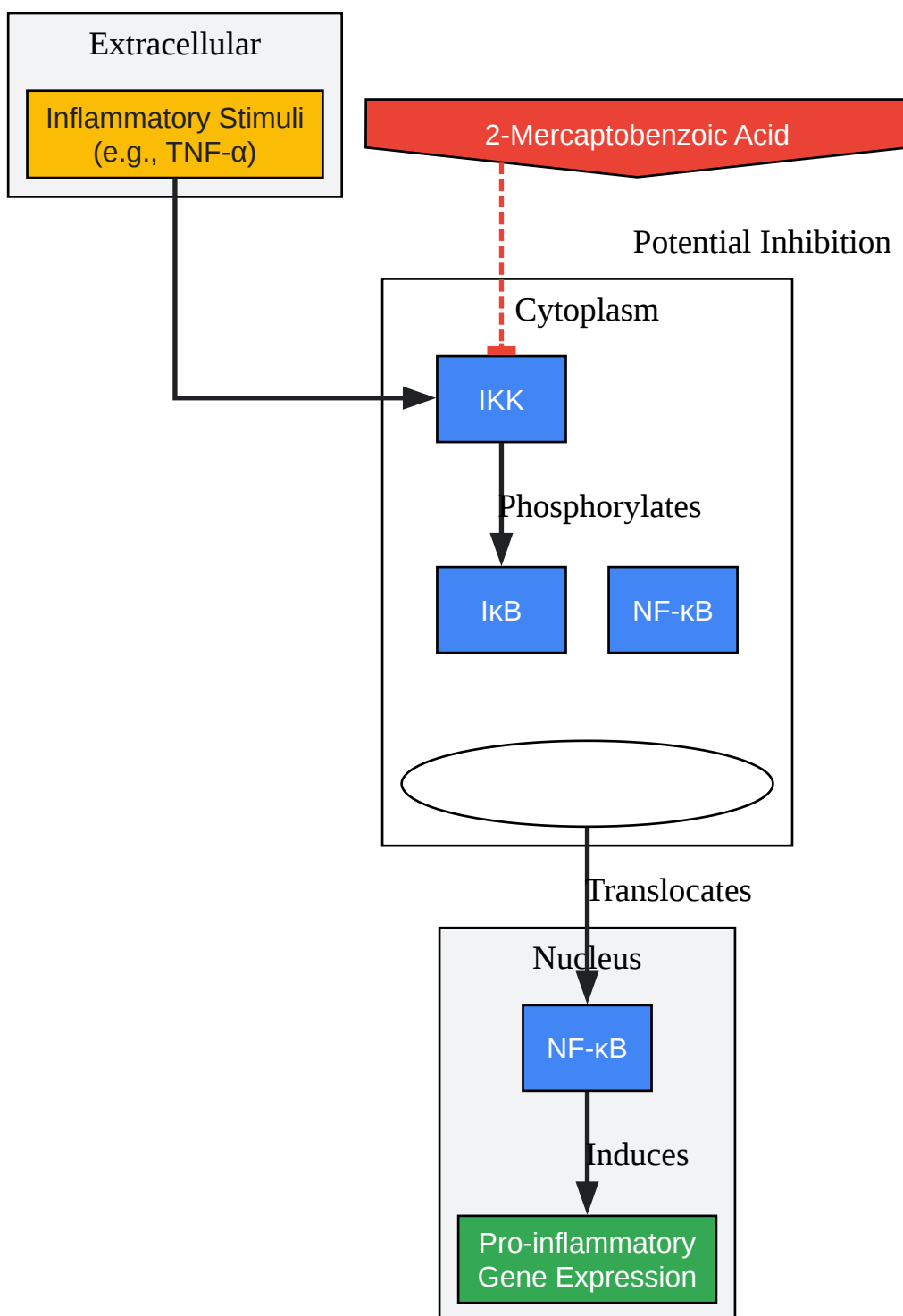
Derivatives of **2-mercaptobenzoic acid** have been investigated for their anti-inflammatory and antioxidant activities. These compounds have shown the potential to scavenge reactive oxygen

species (ROS) and modulate inflammatory pathways, suggesting their utility in conditions associated with oxidative stress and inflammation, such as atherosclerosis.

Potential Role in Atherosclerosis

Atherosclerosis is a chronic inflammatory disease of the arteries. The nuclear factor-kappa B (NF- κ B) signaling pathway is a key regulator of inflammation in endothelial cells, which line the blood vessels. Dysregulation of this pathway contributes to the development of atherosclerotic plaques. While direct studies on **2-mercaptobenzoic acid** are limited, related compounds have been shown to inhibit NF- κ B activation. This suggests a potential mechanism by which **2-mercaptobenzoic acid** or its derivatives could exert anti-atherosclerotic effects by dampening the inflammatory response in the vasculature.

Signaling Pathway: Potential Inhibition of NF- κ B in Endothelial Cells



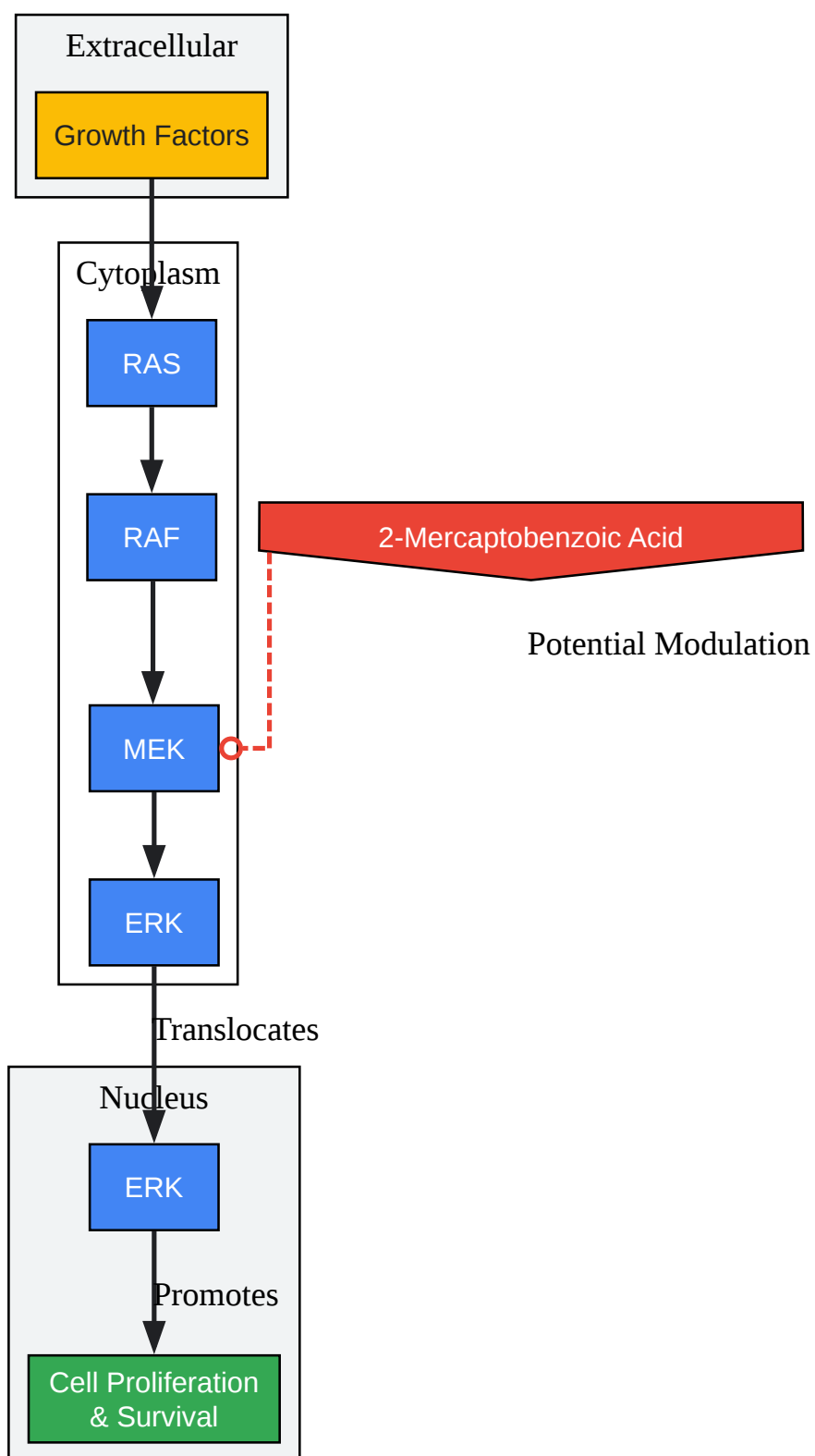
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Caption: Potential Inhibition of the NF-κB Pathway by **2-Mercaptobenzoic Acid**.

Potential Role in Melanoma

Melanoma is an aggressive form of skin cancer characterized by the uncontrolled growth of melanocytes. The Mitogen-Activated Protein Kinase (MAPK) signaling pathway is frequently hyperactivated in melanoma and is a key driver of tumor cell proliferation and survival. While research is ongoing, some studies suggest that certain sulfur-containing compounds may interfere with cancer cell signaling. The potential of **2-mercaptobenzoic acid** to modulate the MAPK pathway in melanoma cells is an area of active investigation.

Signaling Pathway: Potential Modulation of MAPK in Melanoma



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Caption: Potential Modulation of the MAPK Pathway by **2-Mercaptobenzoic Acid**.

Safety and Handling

2-Mercaptobenzoic acid is classified as an irritant.[1][8][11] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[8][11] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[8][11] It should be used in a well-ventilated area or under a fume hood.[8][12] Store in a cool, dry place away from incompatible materials.[13]

Conclusion

2-Mercaptobenzoic acid is a compound of significant interest due to its versatile chemical reactivity and its potential applications in both materials science and medicine. Its established use as a synthetic intermediate and its emerging roles in analytical chemistry and polymer science underscore its importance in various research and industrial settings. Furthermore, preliminary evidence suggesting its ability to modulate key signaling pathways involved in inflammation and cancer opens up exciting avenues for future drug discovery and development. This guide serves as a foundational resource for professionals seeking to understand and utilize this multifaceted molecule.

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References

- 1. Colorimetric Detection of Mercury(II) Ion in Aqueous Solution Using Silver Nanoparticles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Carbon Quantum Dots: The Role of Surface Functional Groups and Proposed Mechanisms for Metal Ion Sensing | MDPI [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. m.youtube.com [m.youtube.com]
- 6. Typical Procedures for Polymerizing via RAFT [sigmaaldrich.com]

- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Colorimetric Assay for Determination of Lead (II) Based on Its Incorporation into Gold Nanoparticles during Their Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Eco-friendly colorimetric detection of lead and mercury using l-cysteine-functionalized gold nanoparticles: a step towards greening the exposome - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. youtube.com [youtube.com]
- 13. Sulfur-Free Radical RAFT Polymerization of Methacrylates in Homogeneous Solution: Design of exo-Olefin Chain-Transfer Agents (R-CH₂C(=CH₂)Z) - PMC [pmc.ncbi.nlm.nih.gov]
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